

2,6-Dimethoxytoluene: A Review of Available Toxicological Information

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Compound of Interest

Compound Name: 2,6-Dimethoxytoluene

Cat. No.: B1360059

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Disclaimer: The toxicological properties of **2,6-Dimethoxytoluene** have not been thoroughly investigated. The information presented in this document is based on the limited data available from material safety data sheets (MSDS) and chemical supplier information. Much of the hazard classification is derived from Quantitative Structure-Activity Relationship (QSAR) modeling rather than extensive experimental studies.

Core Toxicological Profile

2,6-Dimethoxytoluene (CAS No. 5673-07-4) is classified as a substance that may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} To date, comprehensive studies detailing acute and chronic toxicity, carcinogenicity, genotoxicity, or reproductive toxicity in mammalian systems are not publicly available.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,6-Dimethoxytoluene** is categorized with the following hazard statements^[3]:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

The signal word associated with this chemical is "Warning".^[1] Precautionary statements recommend avoiding breathing dust/fume/gas/mist/vapors/spray and using protective gloves and eye/face protection.^[1]

Quantitative Toxicological Data

A thorough search of publicly available literature and databases did not yield quantitative toxicological data from experimental studies on **2,6-Dimethoxytoluene**, such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level) values for relevant exposure routes in mammals.

One study reported an aquatic toxicity value:

- LC50 (96 hours) for *Pimephales promelas* (fathead minnow): 20.2 mg/L^[2]

This information is relevant for environmental risk assessment but does not directly inform human health toxicology.

Experimental Protocols

Detailed experimental protocols for toxicological assessments of **2,6-Dimethoxytoluene** are not available in the public domain, as extensive testing has not been reported. Standardized guidelines for toxicity testing, such as those provided by the Organisation for Economic Co-operation and Development (OECD), would be the basis for any future studies.^[4] These would include, but not be limited to:

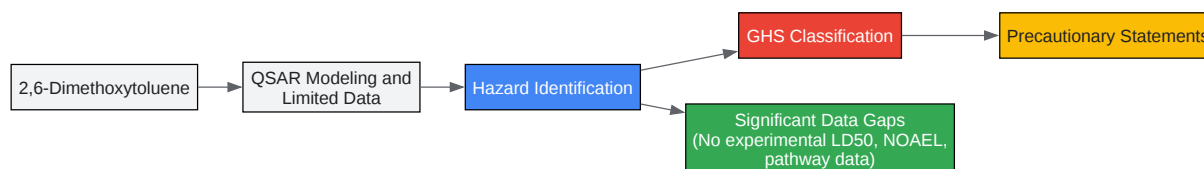
- Acute Oral Toxicity: OECD Test Guideline 401
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Genotoxicity (e.g., Ames test): OECD Test Guideline 471

Signaling Pathways

There is no available information on the specific signaling pathways that may be affected by **2,6-Dimethoxytoluene**.

Logical Relationship of Hazard Assessment

The following diagram illustrates the logical flow of the limited hazard assessment for **2,6-Dimethoxytoluene** based on available data.



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Caption: Logical flow of hazard assessment for **2,6-Dimethoxytoluene**.

Conclusion

The current toxicological profile of **2,6-Dimethoxytoluene** is incomplete. The available information, primarily from MSDS and based on computational models, indicates potential for irritant effects on the skin, eyes, and respiratory system. There is a significant lack of empirical data regarding its systemic toxicity, genotoxicity, carcinogenicity, and effects on signaling pathways. Therefore, this substance should be handled with caution in a research and development setting, adhering to all recommended safety precautions, until more comprehensive toxicological studies are conducted.

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